

Application Note: Preparation of N-Nitrosoethylmethylamine-d3 (NEMA-d3) Stock Solution

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Compound of Interest

Compound Name: **N-Nitrosoethylmethylamine-d3**

Cat. No.: **B121244**

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the safe handling and preparation of a stock solution of **N-Nitrosoethylmethylamine-d3** (CAS No: 69278-54-2). NEMA-d3 is a deuterated stable isotope-labeled analogue of the N-nitrosamine, NEMA. It is commonly used as an internal standard in analytical methods, such as LC-MS or GC-MS, for the quantification of nitrosamine impurities in pharmaceutical products, food, and environmental samples. Accurate preparation of standard solutions is critical for achieving precise and reliable analytical results.[\[1\]](#)[\[2\]](#)

Safety Precautions and Handling

N-Nitrosoethylmethylamine and its analogues are classified as probable or suspected human carcinogens and are acutely toxic if swallowed.[\[3\]](#)[\[4\]](#)[\[5\]](#) All handling of this compound, both in its neat form and in solution, must be performed in a designated area, inside a properly functioning chemical fume hood.[\[4\]](#) Adherence to strict safety protocols is mandatory.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves (e.g., nitrile).[\[3\]](#)[\[6\]](#)
- Engineering Controls: Use a chemical fume hood with sufficient ventilation to minimize inhalation exposure.[\[4\]](#) Ensure that an eyewash station and safety shower are readily

accessible.[4]

- Handling: Avoid contact with skin and eyes.[3] Do not breathe vapors.[4] Prevent accidental ingestion and inhalation. Do not eat, drink, or smoke in the work area.[3][7]
- Disposal: Dispose of all waste, including empty containers, contaminated PPE, and unused solutions, as hazardous waste in accordance with local, state, and federal regulations.

IF EXPOSED OR CONCERNED, OBTAIN MEDICAL ADVICE.[3] Review the Safety Data Sheet (SDS) thoroughly before beginning any work.[3][8]

Physicochemical Data

The following table summarizes key quantitative data for **N-Nitrosoethylmethylamine-d3**.

Property	Value	Reference(s)
Chemical Name	N-Nitrosoethylmethylamine-d3 (Major)	[9][10]
CAS Number	69278-54-2	[9][11][12]
Unlabeled CAS Number	10595-95-6	[9][13]
Molecular Formula	C ₃ D ₃ H ₅ N ₂ O	[9][11]
Molecular Weight	91.13 g/mol	[9][11][13]
Appearance	Pale Yellow Oil or Liquid	[5][14]
Storage Temperature	2-8°C, protected from light	[5]

Experimental Protocol: Stock Solution Preparation (1000 µg/mL)

This protocol details the steps for preparing a 1000 µg/mL (1 mg/mL) stock solution. Analytical standards should be of high purity, and solvents should be HPLC or analytical grade.[2][15]

Materials and Equipment

- **N-Nitrosoethylmethylamine-d3** (neat material or certified reference material)
- High-purity solvent (e.g., Methanol, Acetonitrile, Dichloromethane)
- Class A volumetric flasks (e.g., 1 mL, 5 mL, 10 mL)[15]
- Calibrated analytical balance (4-5 decimal places)[15]
- Calibrated micropipettes or gas-tight syringes
- Amber glass vials with PTFE-lined caps for storage
- Standard laboratory glassware (beakers, pipettes)
- Vortex mixer

Step-by-Step Procedure

- Preparation and Calculation:
 - Allow the sealed container of NEMA-d3 to equilibrate to room temperature before opening.
 - Determine the required mass of NEMA-d3 based on the desired final concentration and volume. For a 10 mL stock solution at 1000 µg/mL (1 mg/mL):
 - Mass required (mg) = Concentration (mg/mL) × Volume (mL)
 - Mass required = 1 mg/mL × 10 mL = 10 mg
- Weighing:
 - Place a clean, dry weighing vessel (e.g., a small glass vial) on the analytical balance and tare it.
 - Carefully transfer the calculated mass (10 mg) of NEMA-d3 into the tared vessel. As NEMA-d3 is a liquid, this should be done using a calibrated pipette or syringe. Record the exact mass.[1][15]
- Dissolution and Transfer:

- Add a small volume (e.g., 1-2 mL) of the selected solvent to the weighing vessel containing the NEMA-d3. Gently swirl to dissolve the compound completely.
- Quantitatively transfer the solution into a 10 mL Class A volumetric flask.
- Rinse the weighing vessel three times with small aliquots of the solvent, transferring the rinsate to the volumetric flask each time to ensure all the analyte is transferred.

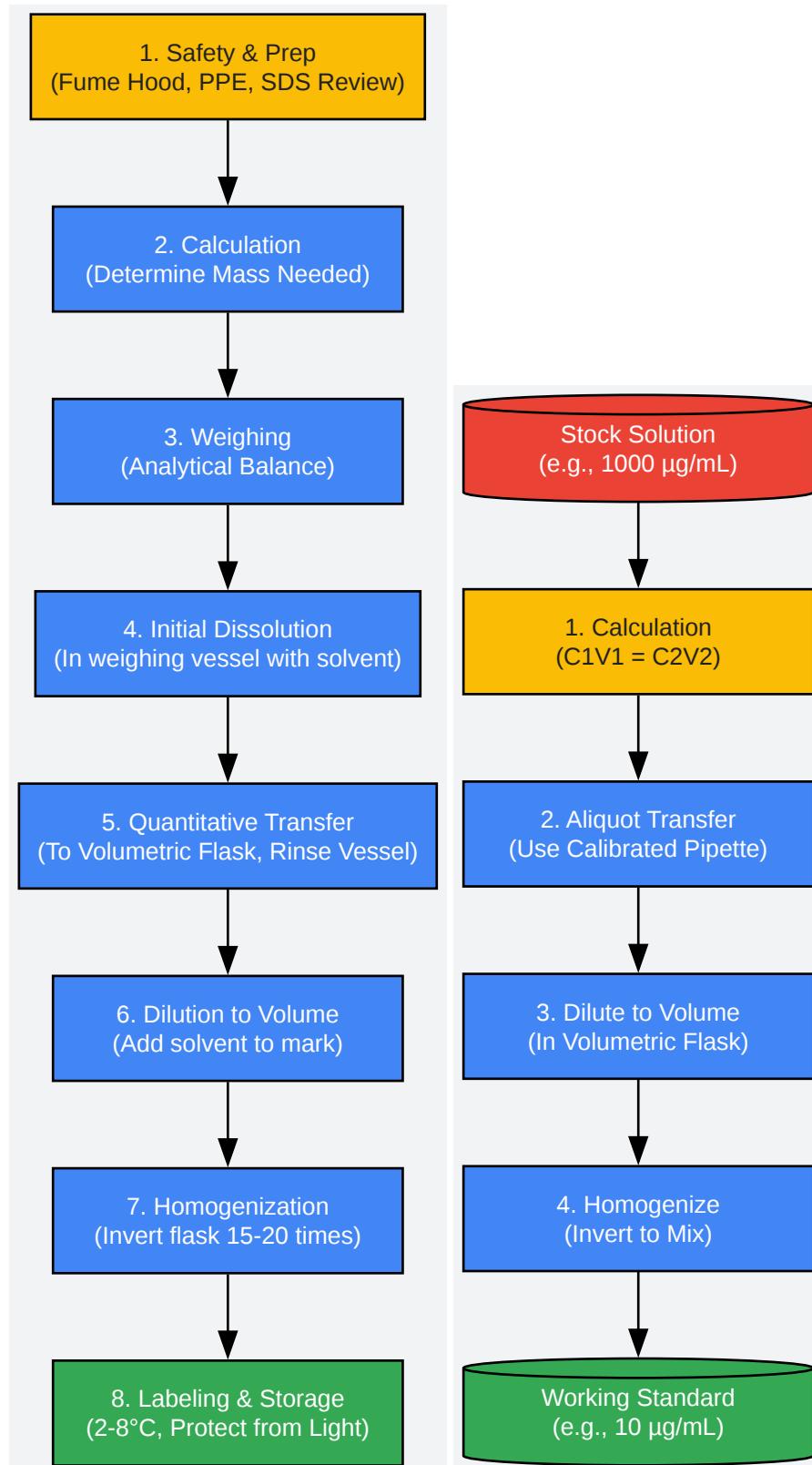
• Dilution and Homogenization:

- Carefully add the solvent to the volumetric flask until the bottom of the meniscus is level with the calibration mark.[\[15\]](#)
- Cap the flask securely and homogenize the solution by inverting it at least 15-20 times.[\[15\]](#)

• Labeling and Storage:

- Transfer the final stock solution to a clean, amber glass vial with a PTFE-lined cap to protect it from light.[\[16\]](#)
- Label the vial clearly with the following information:
 - Compound Name: **N-Nitrosoethylmethylamine-d3** Stock Solution
 - CAS Number: 69278-54-2
 - Concentration: 1000 µg/mL (or the exact concentration based on the weighed mass)
 - Solvent Used
 - Preparation Date
 - Preparer's Initials
 - Expiration Date
- Store the stock solution in a refrigerator at 2-8°C.[\[5\]](#)

Workflow Diagram



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